

trimethylsilyl acrylate CAS number and physical properties

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Compound of Interest

Compound Name: *Trimethylsilyl acrylate*

Cat. No.: *B085233*

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Trimethylsilyl Acrylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylsilyl acrylate (TMSA) is a versatile monomer utilized in the synthesis of a variety of silicon-containing polymers. Its unique properties, imparted by the presence of the bulky and lipophilic trimethylsilyl group, make it a valuable building block in the development of materials with tailored characteristics, such as enhanced thermal stability, gas permeability, and specific surface properties. This technical guide provides a comprehensive overview of the physical properties of **trimethylsilyl acrylate** and a detailed experimental protocol for its synthesis.

Core Data: Physical and Chemical Properties

The fundamental physical and chemical properties of **trimethylsilyl acrylate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	13688-55-6	
Synonyms	Acrylic acid trimethylsilyl ester, Trimethylsilyl prop-2-enoate	
Molecular Formula	C ₆ H ₁₂ O ₂ Si	
Linear Formula	CH ₂ =CHCOOSi(CH ₃) ₃	
Molecular Weight	144.24 g/mol	
Appearance	Colorless to light yellow clear liquid	
Boiling Point	53 °C at 0.2 mmHg	
Density	0.984 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.4090	

Synthesis of Trimethylsilyl Acrylate: An Experimental Protocol

The following section details a common and effective method for the laboratory-scale synthesis of **trimethylsilyl acrylate**. The procedure involves the silylation of acrylic acid using trimethylsilyl chloride in the presence of a tertiary amine base, which acts as a hydrohalic acid scavenger.

Materials and Equipment

- Acrylic acid (freshly distilled)
- Trimethylsilyl chloride (distilled)
- Triethylamine (distilled and stored over KOH)
- Anhydrous diethyl ether or dichloromethane (as solvent)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)

- Round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser
- Inert atmosphere setup (e.g., nitrogen or argon line)
- Standard laboratory glassware for workup and distillation
- Rotary evaporator
- Vacuum distillation apparatus

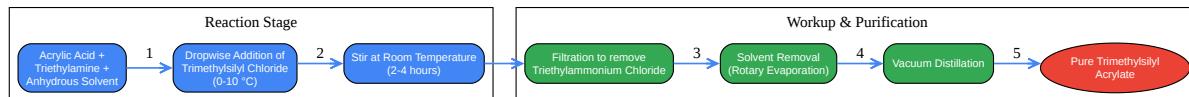
Experimental Procedure

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser connected to an inert gas line is charged with freshly distilled acrylic acid and an anhydrous solvent (e.g., diethyl ether).
- Addition of Base: Triethylamine (1.1 equivalents) is added to the stirred solution of acrylic acid.
- Silylation: The mixture is cooled in an ice bath. Trimethylsilyl chloride (1.05 equivalents) is added dropwise from the dropping funnel to the cooled solution while maintaining vigorous stirring. The addition rate should be controlled to keep the reaction temperature below 10 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by techniques such as TLC or GC-MS.
- Workup: The resulting white precipitate of triethylammonium chloride is removed by filtration under an inert atmosphere. The filter cake is washed with a small amount of anhydrous solvent.
- Purification: The solvent is removed from the filtrate under reduced pressure using a rotary evaporator. The crude **trimethylsilyl acrylate** is then purified by vacuum distillation to yield a colorless liquid.

This silylation reaction is a standard method for protecting carboxylic acids or forming silyl esters.^[1] The use of a tertiary amine like triethylamine is crucial to neutralize the hydrochloric acid generated during the reaction.^[1]

Experimental Workflow

The logical flow of the synthesis and purification process for **trimethylsilyl acrylate** is depicted in the following diagram.



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Caption: Synthesis and purification workflow for **trimethylsilyl acrylate**.

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References

- 1. Trimethylsilyl chloride - Wikipedia [en.wikipedia.org]
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